

Tetrabromoethylene: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabromoethylene

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This guide provides an in-depth overview of the safety data and handling precautions for **Tetrabromoethylene** (CAS No. 79-28-7). Due to the persistent confusion with 1,1,2,2-Tetrabromoethane (CAS No. 79-27-6) in available literature, this document clearly distinguishes between the two compounds, presenting the available data for **Tetrabromoethylene** and highlighting where data is lacking.

Chemical and Physical Properties

Tetrabromoethylene is a colorless crystalline solid.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

| Property | Value | Source |
|-----------------------|-------------------------|-----------|
| Chemical Formula | C2Br4 | [1][2] |
| Molecular Weight | 343.64 g/mol | [2][3][4] |
| CAS Number | 79-28-7 | [1][2][3] |
| Appearance | Colorless crystals | [1][5] |
| Melting Point | 56.5 °C | [2][3] |
| Boiling Point | 226.55 °C | [2][3] |
| Density (approximate) | 2.756 g/cm ³ | [3] |
| Flash Point | 78.1 °C | [2][3] |
| Vapor Pressure | 0.122 mmHg at 25°C | [3] |

Toxicological Data

A thorough review of publicly available safety data sheets and toxicological databases reveals a significant lack of specific quantitative toxicity data for **Tetrabromoethylene** (CAS 79-28-7). Many sources incorrectly attribute the toxicological data of 1,1,2,2-Tetrabromoethane (CAS 79-27-6) to **Tetrabromoethylene**. The Safety Data Sheet from Guidechem for **Tetrabromoethylene** explicitly states "no data available" for acute oral, inhalation, and dermal toxicity.[6][7]

For the purpose of risk assessment and to highlight the data gap, the toxicological data for the closely related but distinct compound, 1,1,2,2-Tetrabromoethane, is presented below. It is crucial to handle **Tetrabromoethylene** with the assumption of significant toxicity until specific data becomes available.

Toxicological Data for 1,1,2,2-Tetrabromoethane (CAS 79-27-6)

| Metric | Value | Species | Route | Source |
|--------|-----------------------------|---------|------------|--------|
| LD50 | 1200 mg/kg | Rat | Oral | [8][9] |
| LC50 | 549 mg/m ³ (4 h) | Rat | Inhalation | [9] |
| LD50 | 5250 mg/kg | Rat | Dermal | [8] |

Health Effects of 1,1,2,2-Tetrabromoethane (for reference):

- Acute Effects: Harmful if swallowed and fatal if inhaled.[8][10] Causes serious eye irritation. [8][10] May cause central nervous system depression.[9]
- Chronic Effects: Potential for liver and kidney damage with prolonged or repeated exposure. [11]

Given that **Tetrabromoethylene** is an irritant, similar or potentially more severe health effects should be anticipated.[1]

Handling and Storage Precautions

Due to the lack of comprehensive toxicological data, stringent safety measures are imperative when handling **Tetrabromoethylene**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye/Face Protection: Chemical safety goggles and a face shield are essential.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., neoprene, nitrile) are required. Always inspect gloves for integrity before use.
 - Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, chemical-resistant aprons or coveralls should be worn.

- Respiratory Protection: All work with **Tetrabromoethylene** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[10\]](#)

Safe Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.[\[10\]](#)
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.[\[10\]](#)

Storage

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and active metals (e.g., aluminum, magnesium).[\[12\]](#)
- The storage area should be secured and accessible only to authorized personnel.[\[10\]](#)

Experimental Protocols

General Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE and inspect for integrity.
 - Have spill cleanup materials readily available.
 - Review the Safety Data Sheet (SDS) before starting work.

- Procedure:
 - Don the appropriate PPE.
 - Conduct all manipulations of **Tetrabromoethylene** within the chemical fume hood.
 - Weigh or transfer the chemical carefully to avoid generating dust or vapors.
 - Keep the container sealed when not in immediate use.
- Post-Procedure:
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Properly dispose of all waste materials.
 - Remove PPE in a manner that avoids cross-contamination and wash hands thoroughly.

Spill Response Protocol

- Evacuate: Immediately evacuate the area of the spill, except for personnel involved in the cleanup.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Report: Report the spill to the appropriate safety officer.

First Aid and Firefighting Measures

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Firefighting

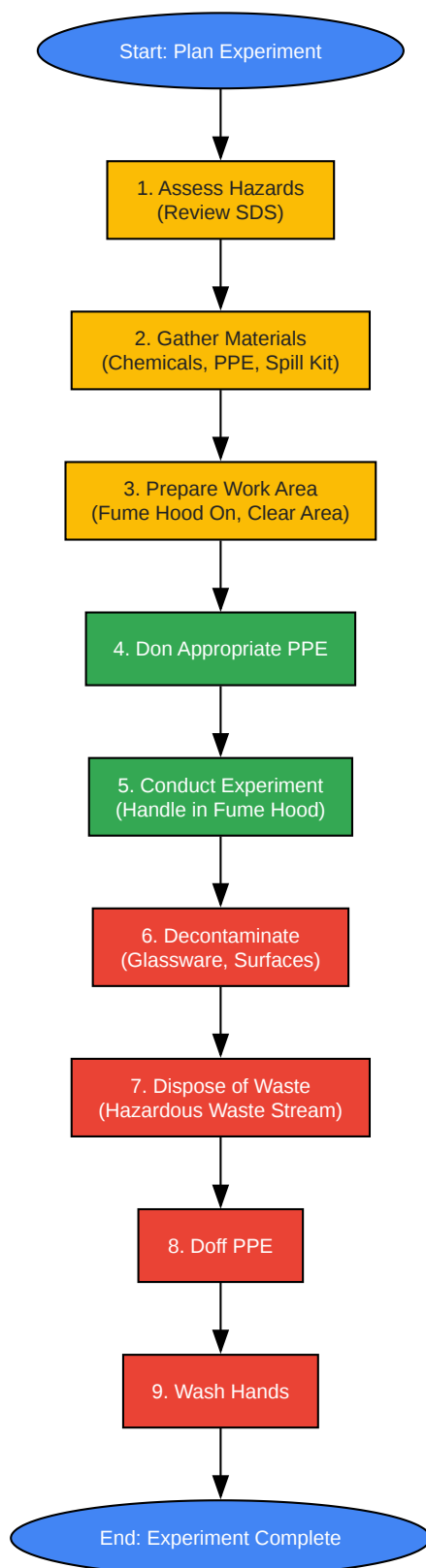
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: Decomposition on burning can produce toxic and corrosive fumes, including hydrogen bromide.[\[12\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Disposal Considerations

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment.
- Contaminated packaging should be treated as hazardous waste.[\[10\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Tetrabromoethylene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Tetrabromoethylene**.

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